

physical and chemical properties of pentane-2,3-diol

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Compound of Interest

Compound Name: Pentane-2,3-diol

Cat. No.: B1206181

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An In-depth Technical Guide to Pentane-2,3-diol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentane-2,3-diol is a vicinal diol, a class of organic compounds characterized by two hydroxyl groups attached to adjacent carbon atoms. Its chemical structure and properties make it a versatile building block in organic synthesis and a molecule of interest in various chemical and pharmaceutical applications. This guide provides a comprehensive overview of the physical and chemical properties of **pentane-2,3-diol**, along with generalized experimental protocols and visualizations to support researchers and professionals in drug development and related scientific fields.

Physical and Chemical Properties

The fundamental physical and chemical properties of **pentane-2,3-diol** are summarized below. These properties are crucial for its handling, application in reactions, and for analytical characterization.

Physical Properties

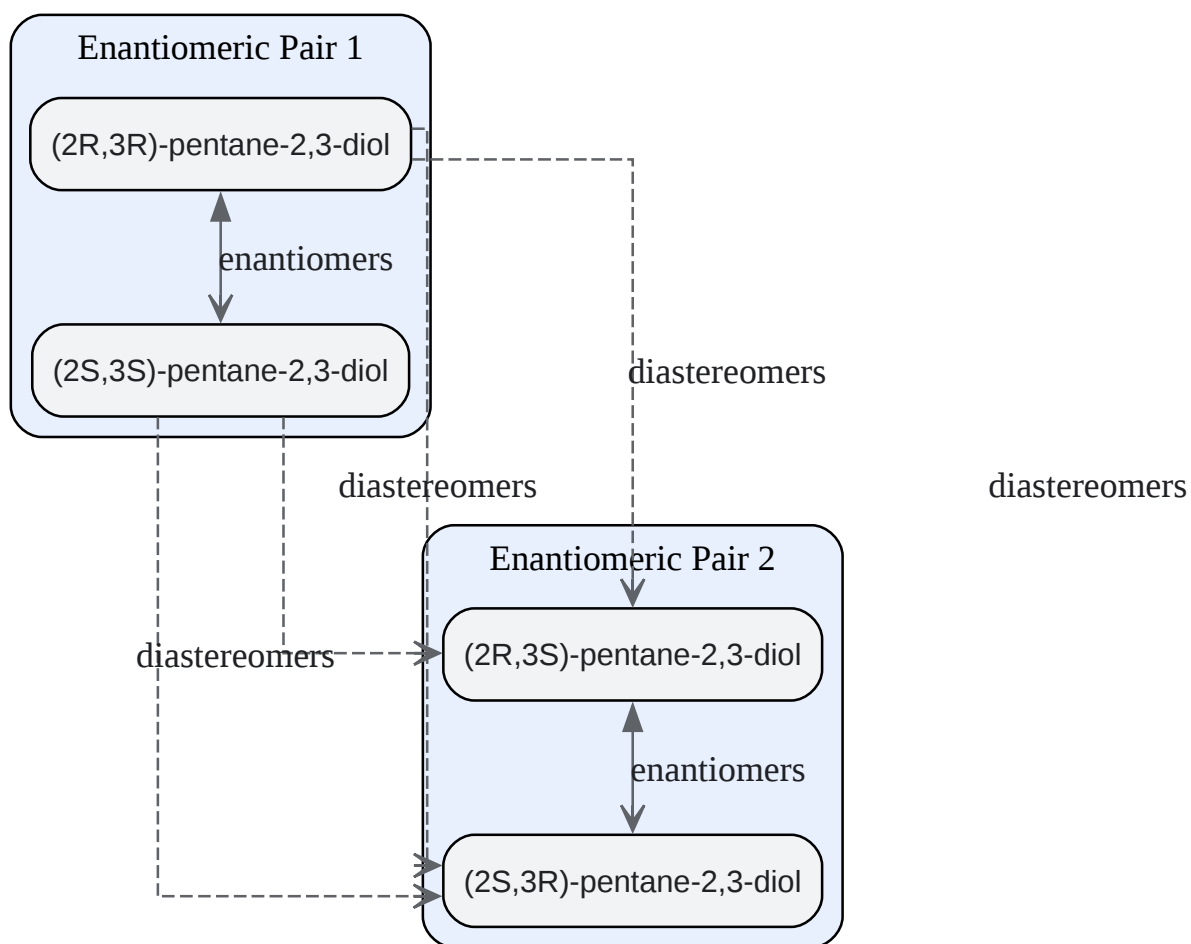
Property	Value	Source
Molecular Formula	C5H12O2	[1] [2] [3]
Molecular Weight	104.15 g/mol	[4]
CAS Number	42027-23-6	[1] [2]
Appearance	Colorless, viscous liquid	[3]
Melting Point	50.86 °C (estimate)	[1] [2]
Boiling Point	187.6 °C at 760 mmHg	[1] [2]
Density	0.974 g/cm ³	[1] [2]
Refractive Index	1.4412	[1]
Flash Point	90.4 °C	[1] [2]
Solubility	Soluble in water	[3]

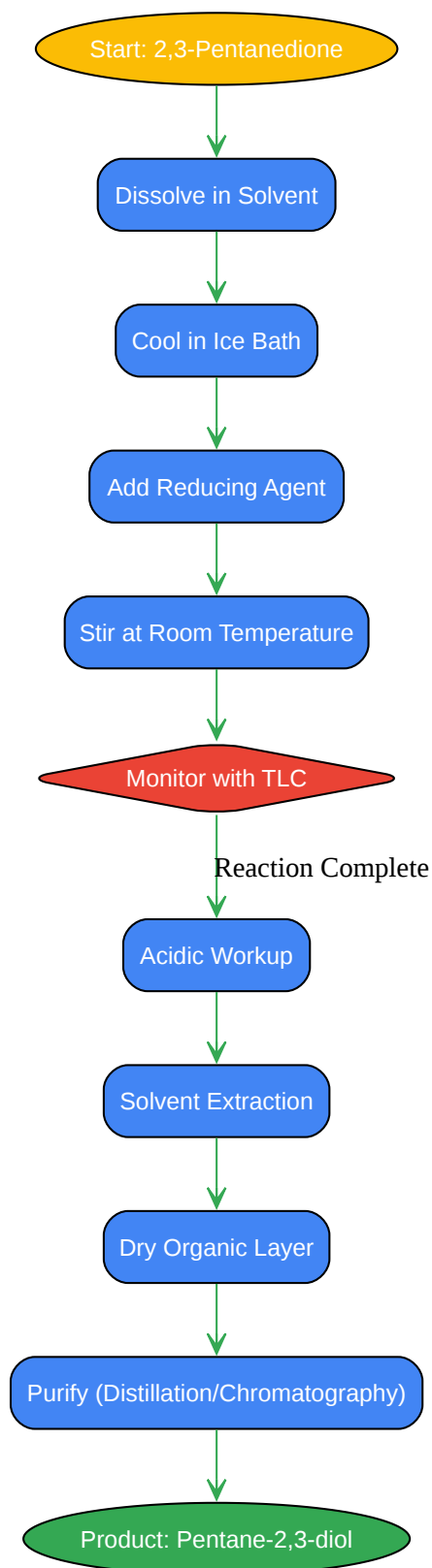
Chemical and Computational Properties

Property	Value	Source
pKa	14.75 ± 0.26 (Predicted)	[1] [5]
LogP	0.13810	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	2	[1]
Topological Polar Surface Area	40.5 Å ²	[5]
Exact Mass	104.083729621	[1]
Canonical SMILES	<chem>CCC(C(C)O)O</chem>	[1]
InChI Key	XLMFDCKSFJWJTP-UHFFFAOYSA-N	[6]

Stereochemistry

Pentane-2,3-diol possesses two chiral centers at carbons 2 and 3, leading to the existence of stereoisomers. Understanding the stereochemistry is critical, as different stereoisomers can exhibit distinct biological activities and physical properties. The molecule has four possible stereoisomers: (2R,3R), (2S,3S), (2R,3S), and (2S,3R). The (2R,3R) and (2S,3S) isomers are a pair of enantiomers, as are the (2R,3S) and (2S,3R) isomers. The relationship between the (2R,3R) and (2R,3S) isomers is diastereomeric.[7][8]





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